

# Application Notes and Protocols for Disperse Red 82 in Textile Research

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## Compound of Interest

Compound Name: Disperse Red 82

Cat. No.: B1580610

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These application notes provide a comprehensive overview of the use of C.I. **Disperse Red 82**, a non-ionic monoazo dye, in textile research, with a primary focus on the dyeing of polyester fabrics. Detailed protocols for common dyeing methods and colorfastness testing are provided to ensure reproducibility and accuracy in experimental settings.

## Overview of Disperse Red 82

**Disperse Red 82** (C.I. 11140) is a dark brown powder that produces a bluish-red coloration on synthetic fibers.[1] Chemically, it is identified as 2-[[4-[bis[2-(acetyloxy)ethyl]amino]phenyl]azo]-5-nitrobenzonitrile, with the molecular formula  $C_{21}H_{21}N_5O_6$  and a molecular weight of 439.42.[1] Due to its non-ionic nature and low water solubility, it is particularly suitable for dyeing hydrophobic fibers such as polyester, cellulose acetate, and polyester/cotton blends.[1][2] The dye is applied from an aqueous dispersion, where it transfers from the liquid phase to the solid fiber, a process influenced by temperature and dyeing auxiliaries.[3]

## Key Applications in Textile Research

The primary application of **Disperse Red 82** is in the dyeing of polyester and its blends, owing to its good fastness properties and affinity for these fibers.[1] It is commonly applied using high-temperature exhaust dyeing or continuous thermosol methods to achieve optimal dye penetration and fixation.[3] In a research context, **Disperse Red 82** can be used to study:

- Dyeing kinetics and thermodynamics on polyester fibers.
- The effectiveness of various dispersing and leveling agents.
- The influence of dyeing parameters (temperature, pH, time) on dye uptake and color yield.
- The colorfastness of dyed textiles to various environmental and domestic stresses.
- The development of eco-friendly dyeing processes.

## Quantitative Data Summary

The following tables summarize key quantitative data related to the application of **Disperse Red 82**.

Table 1: Physicochemical Properties of **Disperse Red 82**

Property	Value
C.I. Name	Disperse Red 82
C.I. Number	11140
CAS Number	12223-42-6
Molecular Formula	$C_{21}H_{21}N_5O_6$
Molecular Weight	439.42 g/mol
Appearance	Dark brown powder
Solubility	Insoluble in water

Table 2: Typical High-Temperature Exhaust Dyeing Parameters for Polyester

Parameter	Recommended Range
Dye Concentration	1-3% on weight of fiber (o.w.f.)
Liquor Ratio	1:10 - 1:20
pH	4.5 - 5.5 (adjusted with acetic acid)
Dispersing/Leveling Agent	0.5 - 1.0 g/L
Dyeing Temperature	130°C
Dyeing Time at 130°C	30 - 60 minutes
Heating Rate	1 - 2°C/minute
Cooling Rate	2 - 3°C/minute

Table 3: Typical Thermosol Dyeing Parameters for Polyester

Parameter	Recommended Range
Padding Dye Concentration	10 - 30 g/L
Pick-up	60 - 70%
Drying Temperature	100 - 120°C
Thermofixation Temperature	190 - 210°C
Thermofixation Time	60 - 90 seconds

Table 4: Colorfastness Properties of Polyester Dyed with **Disperse Red 82**

Fastness Test	ISO Standard	Typical Rating (Scale 1-5)
Washing	ISO 105-C06	4-5
Water	ISO 105-E01	4-5
Perspiration (Acid & Alkali)	ISO 105-E04	4-5
Rubbing (Crocking) - Dry	ISO 105-X12	4-5
Rubbing (Crocking) - Wet	ISO 105-X12	4
Light (Xenon Arc)	ISO 105-B02	5-6 (on a scale of 1-8)
Sublimation (Hot Pressing)	ISO 105-P01	4

## Experimental Protocols

### High-Temperature Exhaust Dyeing of Polyester Fabric

This protocol describes a typical laboratory-scale high-temperature exhaust dyeing process for a 10g sample of 100% polyester fabric.

Materials and Equipment:

- 100% polyester fabric (scoured and bleached)
- **Disperse Red 82**
- Dispersing/leveling agent (e.g., a lignosulphonate or naphthalene sulphonate-based product)
- Acetic acid (glacial)
- Sodium hydrosulfite
- Sodium hydroxide
- Non-ionic detergent
- Laboratory-scale high-temperature dyeing machine (e.g., a glycerin bath beaker dyer)

- Beakers, graduated cylinders, and pipettes
- pH meter
- Analytical balance

#### Procedure:

- Fabric Preparation: Weigh a 10g sample of the polyester fabric.
- Dye Bath Preparation:
  - For a 2% shade (o.w.f.) and a 1:15 liquor ratio, the total dye bath volume will be 150 mL.
  - Weigh 0.2g of **Disperse Red 82**. Make a smooth paste with a small amount of water.
  - In a beaker, prepare the dye bath by adding 150 mL of deionized water, 0.15g (1 g/L) of a suitable dispersing/leveling agent, and the dispersed dye paste.
  - Adjust the pH of the dye bath to 4.5-5.5 using a few drops of acetic acid.
- Dyeing Process:
  - Place the polyester fabric sample into the dyeing vessel.
  - Add the prepared dye bath to the vessel.
  - Seal the vessel and place it in the high-temperature dyeing machine.
  - Set the machine to heat the dye bath from room temperature to 130°C at a rate of 2°C per minute.
  - Hold the temperature at 130°C for 60 minutes.
  - Cool the dye bath to 70°C at a rate of 2°C per minute.
- Rinsing:

- Remove the dyed fabric from the vessel and rinse it thoroughly with warm water, followed by cold water.
- Reduction Clearing (to remove surface dye and improve fastness):
  - Prepare a solution containing 2 g/L sodium hydrosulfite, 2 g/L sodium hydroxide, and 1 g/L non-ionic detergent in a 1:15 liquor ratio (150 mL).
  - Treat the dyed fabric in this solution at 70-80°C for 15-20 minutes.
  - Rinse the fabric thoroughly with hot water and then cold water.
- Neutralization and Final Rinse:
  - Neutralize the fabric in a bath containing 1 g/L acetic acid at 40°C for 5 minutes.
  - Perform a final rinse with cold water.
- Drying:
  - Squeeze the excess water from the fabric and allow it to air dry or dry in an oven at a low temperature.

## Thermosol Dyeing of Polyester Fabric

This protocol outlines the continuous thermosol dyeing process, suitable for larger fabric samples.

Materials and Equipment:

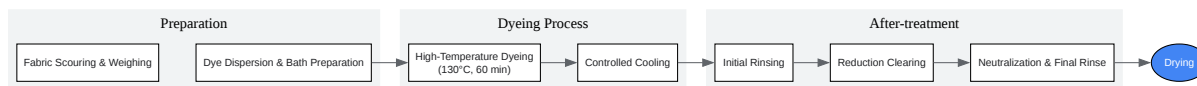
- 100% polyester fabric
- **Disperse Red 82**
- Thickener (e.g., sodium alginate)
- Migration inhibitor
- Acetic acid

- Laboratory padding mangle
- Drying unit (e.g., hot flue or infrared dryer)
- Thermofixation unit (e.g., laboratory stenter)

#### Procedure:

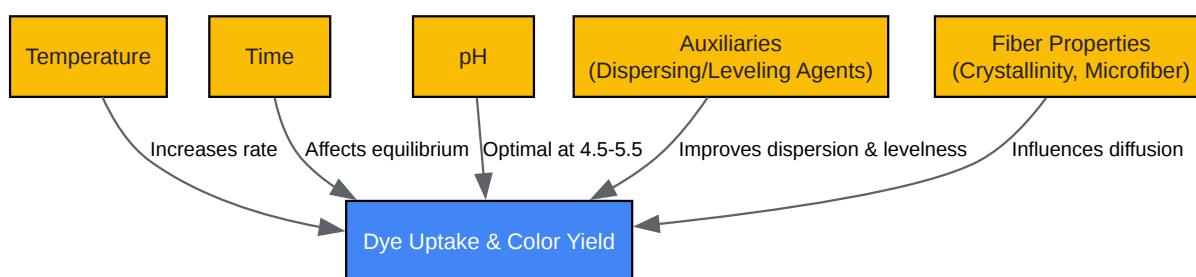
- Padding Liquor Preparation:
  - Prepare a padding solution containing 20 g/L **Disperse Red 82**, a suitable thickener, a migration inhibitor, and adjust the pH to 4.5-5.5 with acetic acid.
- Padding:
  - Pass the polyester fabric through the padding liquor in the padding mangle to achieve a wet pick-up of 60-70%.
- Drying:
  - Immediately dry the padded fabric at 100-120°C. Infrared drying is often preferred to minimize dye migration.
- Thermofixation:
  - Pass the dried fabric through the thermofixation unit at 200°C for 60-90 seconds. This step allows the dye to sublime and diffuse into the polyester fibers.
- After-treatment:
  - The dyed fabric should be rinsed and subjected to a reduction clearing process as described in the high-temperature exhaust dyeing protocol to remove unfixed dye.

## Visualization of Workflows and Relationships



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Caption: High-Temperature Exhaust Dyeing Workflow for Polyester.



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Caption: Factors Influencing Dye Uptake of **Disperse Red 82**.

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## References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. researchgate.net [researchgate.net]
- 3. textilelearner.net [textilelearner.net]
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